

"Stigmasta-4,22-diene-3beta,6beta-diol" chemical properties and structure

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Compound of Interest

Compound Name: *Stigmasta-4,22-diene-3beta,6beta-diol*

Cat. No.: *B595805*

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Stigmasta-4,22-diene-3 β ,6 β -diol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Stigmasta-4,22-diene-3 β ,6 β -diol is a naturally occurring phytosterol belonging to the stigmastane class of steroids. While research on this specific compound is limited, its structural similarity to other bioactive steroids, such as stigmasterol and its derivatives, suggests potential pharmacological activities. This technical guide provides a comprehensive overview of the known chemical properties and structure of Stigmasta-4,22-diene-3 β ,6 β -diol. Due to the scarcity of direct experimental data, this guide also extrapolates potential synthetic routes and biological activities based on closely related compounds, providing a valuable resource for researchers interested in the further investigation and development of this and similar molecules.

Chemical Properties and Structure

Stigmasta-4,22-diene-3 β ,6 β -diol is a C29 steroid characterized by a tetracyclic cyclopenta[a]phenanthrene core structure, two hydroxyl groups at the 3 β and 6 β positions, and a double bond between carbons 4 and 5, and carbons 22 and 23 of the side chain.

Chemical Structure

The chemical structure of Stigmasta-4,22-diene-3 β ,6 β -diol is illustrated below:

(Image of the chemical structure of **Stigmasta-4,22-diene-3beta,6beta-diol** should be inserted here if possible. As a text-based AI, I will provide the IUPAC name and other identifiers.)

IUPAC Name: (3S,6R,8S,9S,10R,13R,14S,17R)-17-[(E,2R,5S)-5-ethyl-6-methylhept-3-en-2-yl]-10,13-dimethyl-2,3,6,7,8,9,11,12,14,15,16,17-dodecahydro-1H-cyclopenta[a]phenanthrene-3,6-diol[1]

Physicochemical Properties

A summary of the key physicochemical properties of Stigmasta-4,22-diene-3 β ,6 β -diol is presented in Table 1. These properties are sourced from publicly available chemical databases and commercial supplier information.

Property	Value	Source
Molecular Formula	C ₂₉ H ₄₈ O ₂	[2][3]
Molecular Weight	428.7 g/mol	[2]
CAS Number	167958-89-6	[3][4]
Appearance	Powder	[1]
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[5]
Density	1.0±0.1 g/cm ³	[3]
Boiling Point	535.7±38.0 °C at 760 mmHg	[3]
Flash Point	219.7±21.4 °C	[3]
InChIKey	YLQCVNVIULEHRQ-HSVVGEKUSA-N	[2]

Spectroscopic Data

The structural elucidation of Stigmasta-4,22-diene-3 β ,6 β -diol is supported by spectroscopic data, particularly ^{13}C NMR.

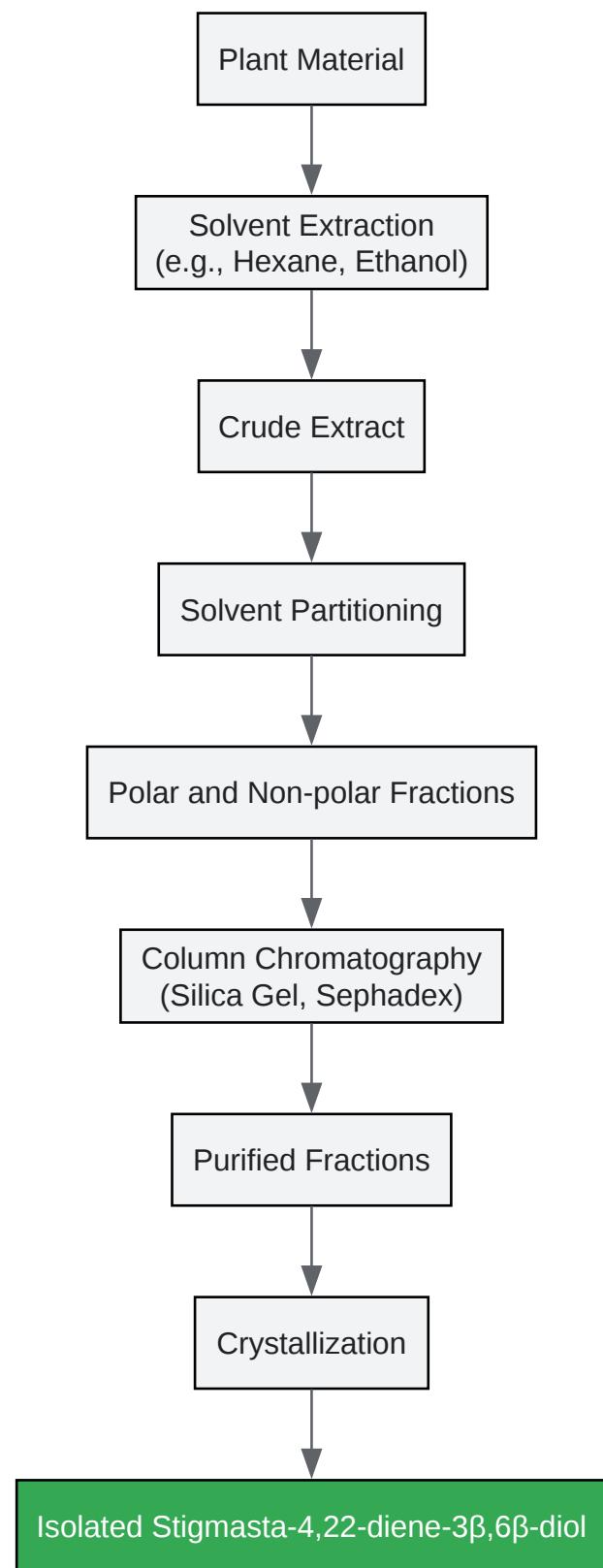
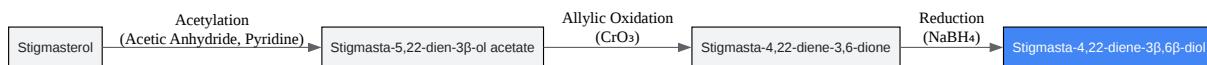
^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy: The ^{13}C NMR spectral data for Stigmasta-4,22-diene-3 β ,6 β -diol has been reported and is available in public spectral databases.^{[2][6]} A literature reference for the data is O.M.T.CENTURION, L.R.GALAGOVSKY, E.G.GROS, STEROIDS, 60, 434 (1995).^[2]

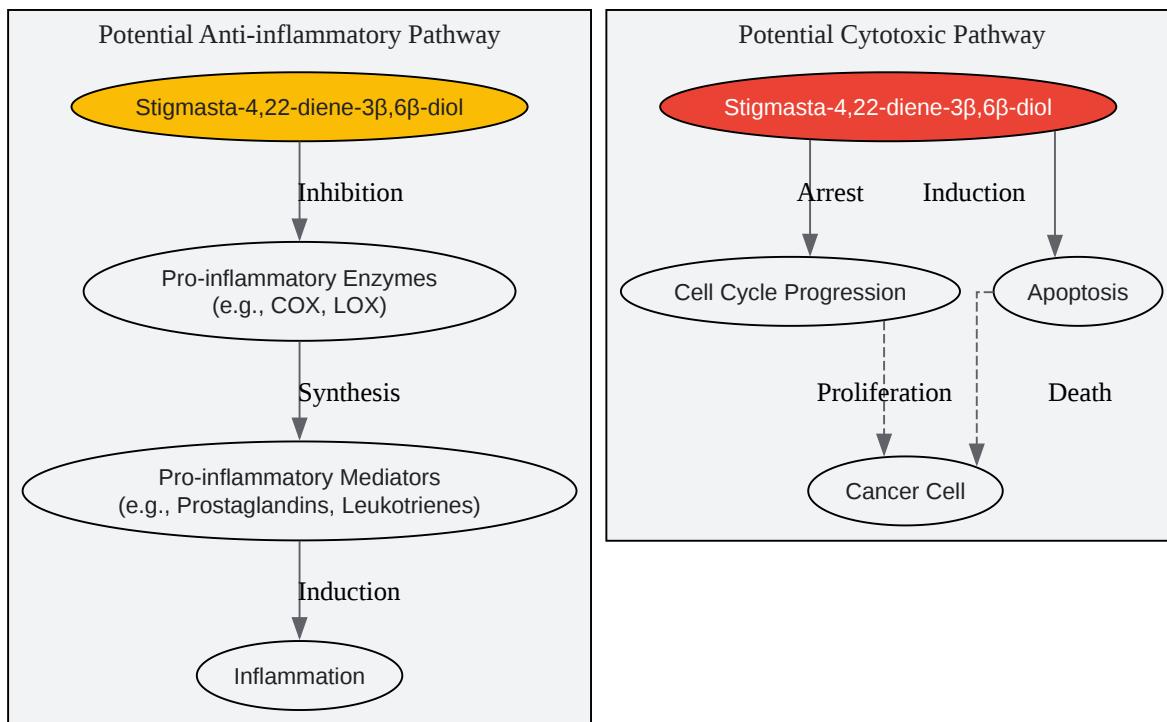
Experimental Protocols

Direct experimental protocols for the synthesis and biological evaluation of Stigmasta-4,22-diene-3 β ,6 β -diol are not readily available in the published literature. However, based on the synthesis of structurally similar stigmastane diols from stigmasterol, a plausible synthetic route and relevant experimental procedures can be inferred.

Proposed Synthesis from Stigmasterol

A potential synthetic pathway to obtain Stigmasta-4,22-diene-3 β ,6 β -diol from the readily available starting material, stigmasterol, is outlined below. This proposed synthesis involves an allylic oxidation to introduce the C-4 double bond and the C-3 and C-6 hydroxyl groups.



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